

# Personal protective equipment for handling BAM 15

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: BAM 15

Cat. No.: B1667726

[Get Quote](#)

## Essential Safety and Handling Guide for BAM 15

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety, handling, and disposal information for the mitochondrial uncoupler **BAM 15**. Adherence to these procedures is essential to ensure a safe laboratory environment and the integrity of your research.

## Hazard Identification and Classification

While some safety data sheets (SDS) classify **BAM 15** as non-hazardous, others provide more stringent classifications.<sup>[1]</sup> To ensure maximum safety, it is prudent to handle **BAM 15** according to the most conservative hazard assessment. One supplier has classified the substance with the following hazards:

Hazard Class	GHS Code	Statement
Acute Toxicity, Oral	H302	Harmful if swallowed.
Reproductive Toxicity	H361	Suspected of damaging fertility or the unborn child.
Specific Target Organ Toxicity, Repeated Exposure	H372	Causes damage to organs through prolonged or repeated exposure.
Hazardous to the Aquatic Environment, Long-Term	H410	Very toxic to aquatic life with long lasting effects.
Data sourced from a supplier Safety Data Sheet. <a href="#">[2]</a>		

Another source also indicates it may cause long-lasting harmful effects to aquatic life (H413).[\[3\]](#)  
[\[4\]](#)

## Personal Protective Equipment (PPE)

The use of appropriate Personal Protective Equipment is mandatory when handling **BAM 15**.[\[1\]](#)

Body Part	Required PPE
Eyes	ANSI Z87.1 approved safety goggles or safety glasses with side shields to protect against dust and splashes.
Hands	Appropriate chemical-resistant gloves (e.g., nitrile).
Body	A lab coat or other suitable protective clothing to prevent skin exposure.
Respiratory	A suitable respirator should be used if a risk assessment deems it necessary, such as when handling large quantities or if dust cannot be controlled. Work should ideally be conducted in a fume hood.

## Chemical Properties and Storage

Property	Data
Chemical Name	N5,N6-bis(2-fluorophenyl)-oxadiazolo[3,4-b]pyrazine-5,6-diamine
Appearance	Powder, Bright yellow solid
Molecular Formula	C <sub>16</sub> H <sub>10</sub> F <sub>2</sub> N <sub>6</sub> O
Molecular Weight	~340.3 g/mol
Storage	Store at -20°C, protected from light, in a tightly sealed and properly labeled container.
Solubility	Soluble in DMSO (conflicting reports of 16.67 to 68 mg/mL) and DMF (20 mg/mL). Insoluble in water and sparingly soluble in ethanol. Sonication is recommended to aid dissolution.

## Operational Plan: Handling and Disposal

## Step 1: Preparation and Engineering Controls

- Risk Assessment: Before beginning work, perform a risk assessment specific to the quantity and manner of use for your experiment.
- Work Area: Whenever possible, handle the solid form of **BAM 15** within a chemical fume hood to control potential dust inhalation. Ensure the work area is clean and uncluttered.
- Don PPE: Put on all required PPE as detailed in the table above.

## Step 2: Weighing and Reconstitution

- Handling Solid: **BAM 15** is a powder. Avoid creating and breathing dust.
- Weighing: Carefully weigh the required amount of **BAM 15** on a calibrated balance, preferably within the fume hood.
- Reconstitution: Add the appropriate solvent (e.g., DMSO) to the solid. As noted, sonication may be required to fully dissolve the compound. For in vivo formulations, a common vehicle is 10% DMSO, 40% PEG300, 5% Tween 80, and 45% Saline.

## Step 3: Experimental Use

- Cell-Based Assays: When adding **BAM 15** to cell cultures, ensure the final concentration of DMSO does not exceed a level that would impact the cells (typically  $\leq 0.1\%$ ).
- Animal Studies: For in vivo use, administer the prepared solution according to your approved animal protocol.
- Avoid Exposure: Handle all solutions containing **BAM 15** with care to avoid skin/eye contact and aerosol generation.

## Step 4: Emergency Procedures and First Aid

Exposure Route	First Aid Measures
Skin Contact	Immediately wash the affected area with plenty of water. Remove contaminated clothing.
Eye Contact	Flush eyes with running water for at least 15 minutes, holding eyelids open. Consult a physician if irritation persists.
Inhalation	Move the individual to fresh air. If breathing is difficult, seek immediate medical attention.
Ingestion	Wash out the mouth with water. Do NOT induce vomiting. Seek immediate medical attention.

## Step 5: Spill and Disposal Plan

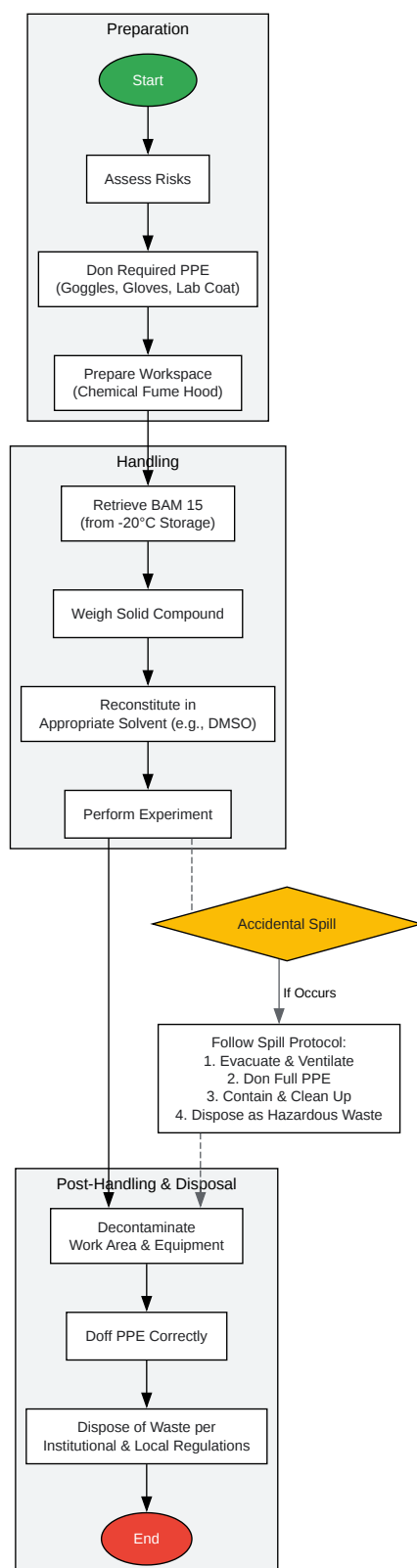
- Accidental Spills:
  - Ensure adequate ventilation and wear full PPE.
  - Prevent the spill from entering drains or waterways.
  - For solid spills, pick up the material mechanically.
  - For liquid spills, absorb with an inert material (e.g., diatomite).
  - Place all contaminated material into a suitable, sealed container for disposal.
- Waste Disposal:
  - Dispose of all waste containing **BAM 15** (including empty containers, contaminated PPE, and experimental waste) in accordance with all applicable local, state, and federal regulations. Do not dispose of it down the drain.

## Step 6: Post-Handling

- Decontaminate: Clean the work area and any equipment used.
- Doff PPE: Remove PPE in the correct order to avoid cross-contamination.

- Hygiene: Wash hands thoroughly after handling the compound.

## BAM 15 Safe Handling Workflow



[Click to download full resolution via product page](#)

Caption: Logical workflow for the safe handling of **BAM 15**, from preparation to disposal.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. tribioscience.com [tribioscience.com]
- 2. file.medchemexpress.com [file.medchemexpress.com]
- 3. cdn.caymanchem.com [cdn.caymanchem.com]
- 4. Bam15 | C16H10F2N6O | CID 565708 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Personal protective equipment for handling BAM 15]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1667726#personal-protective-equipment-for-handling-bam-15]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)